

Structure-Activity Relationship of 3-Methoxy Phenyl Thiazole Derivatives

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Compound of Interest

Compound Name: 2-(3-Methoxy-phenyl)-thiazole-5-carboxylic acid

CAS No.: 886370-57-6

Cat. No.: B3058257

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Executive Summary

The thiazole pharmacophore is a cornerstone of medicinal chemistry, present in drugs ranging from ritonavir (antiviral) to dasatinib (antineoplastic). This guide focuses on a specific subclass: 3-methoxyphenyl thiazole derivatives. Unlike their para-substituted (4-methoxy) counterparts which often favor planar conformations, the meta-substitution (3-methoxy) introduces a critical "molecular twist." This steric deviation alters solubility, receptor binding kinetics, and electronic distribution, making these derivatives unique candidates for multidrug-resistant (MDR) bacterial strains and tubulin-targeting anticancer therapies.

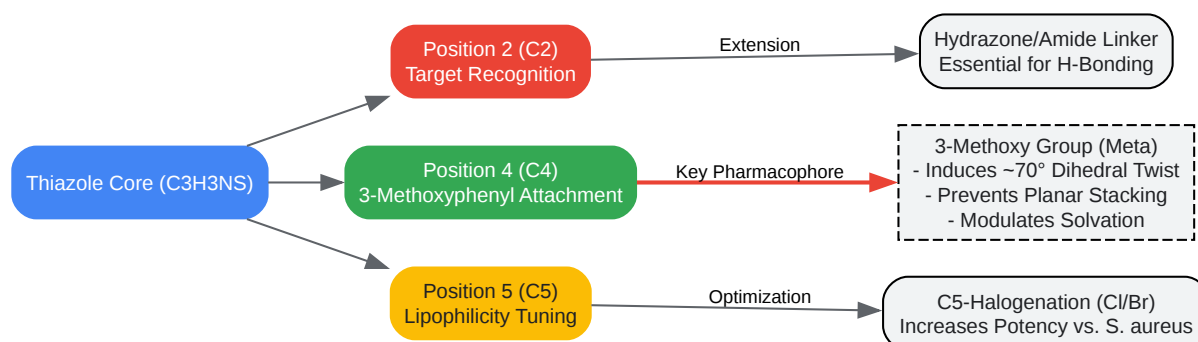
The Core Scaffold & SAR Analysis

The "Meta-Methoxy" Twist

The defining feature of this subclass is the presence of a methoxy group at the C3 position of the phenyl ring attached to the thiazole core.

- **Electronic Modulation:** The methoxy group is an Electron Donating Group (EDG). At the meta position, it exerts a negative inductive effect (-I) on the ring sigma bonds but cannot donate electrons via resonance (+R) to the thiazole ring as effectively as a para substituent. This results in a phenyl ring that is less electron-rich than the para-isomer, potentially reducing metabolic oxidation rates.
- **Conformational Locking:** Crystallographic data indicates that 3-methoxyphenyl groups often adopt a non-planar conformation relative to the thiazole ring (dihedral angles $\sim 70-80^\circ$). This "twist" prevents DNA intercalation (reducing genotoxicity) while allowing the molecule to fit into globular hydrophobic pockets, such as the colchicine-binding site of tubulin.

SAR Map (Graphviz Visualization)



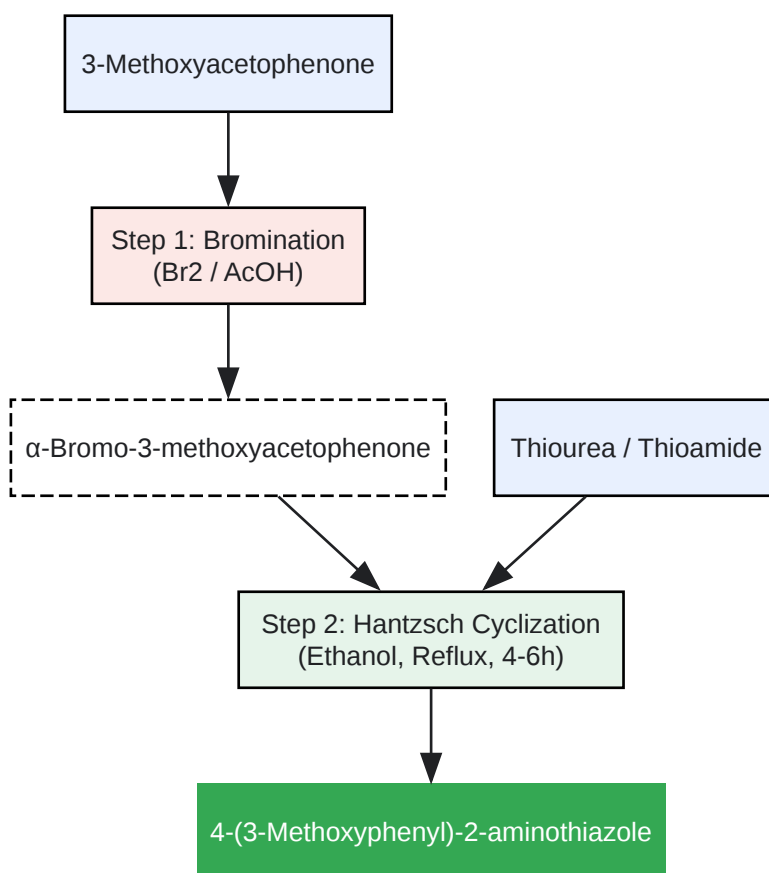
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Figure 1: SAR Map highlighting the critical role of the 3-methoxy substituent in inducing conformational changes distinct from para-substituted analogs.

Chemical Synthesis Strategy

The most robust method for synthesizing these derivatives is the Hantzsch Thiazole Synthesis. This pathway is preferred for its high atom economy and scalability.

Synthesis Workflow (Graphviz Visualization)



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Figure 2: Step-wise Hantzsch synthesis pathway for generating the core scaffold.

Detailed Experimental Protocol

Objective: Synthesis of 4-(3-methoxyphenyl)thiazol-2-amine.

Reagents:

- 3-Methoxyacetophenone (10 mmol)
- Bromine (10 mmol) or N-Bromosuccinimide (NBS)
- Thiourea (12 mmol)
- Ethanol (Absolute)[1]
- Glacial Acetic Acid[1][2][3]

Protocol:

- **Bromination:** Dissolve 3-methoxyacetophenone (1.50 g, 10 mmol) in 15 mL of glacial acetic acid. Add bromine (0.51 mL, 10 mmol) dropwise at 0°C. Stir for 2 hours until the orange color fades. Pour into ice water, extract with ethyl acetate, and evaporate to obtain α -bromo-3-methoxyacetophenone.
- **Cyclization:** Dissolve the crude α -bromoketone in 20 mL of ethanol. Add thiourea (0.91 g, 12 mmol).
- **Reflux:** Heat the mixture to reflux (78°C) for 4–6 hours. Monitor progress via TLC (Hexane:EtOAc 7:3).
- **Workup:** Cool the reaction mixture. A precipitate (hydrobromide salt) will form. Filter and wash with cold ethanol.
- **Neutralization:** Suspend the solid in water and adjust pH to ~8-9 using ammonium hydroxide. Filter the free base, wash with water, and recrystallize from ethanol.^[1]

Validation Criteria:

- **Yield:** Expected >70%.
- **Melting Point:** Distinct sharp range (e.g., 138–140°C).
- **¹H NMR (DMSO-d₆):** Look for the thiazole C5-H singlet around δ 7.0–7.3 ppm and the methoxy singlet at δ 3.8 ppm.

Biological Evaluation & Data

Comparative Activity Profile

The 3-methoxy derivatives exhibit a distinct profile compared to 4-methoxy analogs. While 4-methoxy derivatives often show higher affinity for Adenosine A3 receptors due to steric fit in a narrow cleft, 3-methoxy derivatives excel in broad-spectrum cytotoxicity and antimicrobial applications where lipophilicity and non-planar geometry are advantageous.

Table 1: Biological Activity Summary

Target / Assay	Activity Trend (3-Methoxy)	Comparison to 4-Methoxy	Mechanism Insight
Anticancer (MCF-7)	Moderate to High ()	Comparable, sometimes superior	Non-planar "twist" aids tubulin binding.
Antimicrobial (S. aureus)	High Potency (MIC)	Superior	Increased lipophilicity aids membrane penetration.
Adenosine A3 Receptor	Low Affinity ()	Inferior ()	3-methoxy steric clash prevents receptor docking.
Antifungal (C. albicans)	Moderate	Equivalent	Dependent on C2-hydrazone linker.

Bioassay Protocols

Protocol A: MTT Cytotoxicity Assay

- Cell Lines: MCF-7 (Breast), HepG2 (Liver).[\[2\]](#)
- Seeding:

cells/well in 96-well plates.
- Treatment: Incubate with compound (0.1–100 μ M) for 48h.
- Readout: Add MTT reagent, dissolve formazan in DMSO, read Absorbance at 570 nm.
- Control: Doxorubicin (Positive), DMSO (Vehicle).

Protocol B: Antimicrobial Broth Microdilution

- Standard: CLSI M07-A10 guidelines.
- Inoculum:

CFU/mL.

- Media: Mueller-Hinton Broth.
- Endpoint: Minimum Inhibitory Concentration (MIC) defined as no visible growth after 24h at 37°C.

References

- Synthesis and Anticancer Activity of 1,3,4-Thiadiazoles with 3-Methoxyphenyl Substituent. National Institutes of Health (NIH). [\[Link\]](#)
- Structure–activity relationships of thiazole and thiadiazole derivatives as potent and selective human adenosine A3 receptor antagonists. Bioorganic & Medicinal Chemistry. [\[Link\]](#)
- Crystal structure of (2Z,5Z)-3-(4-methoxyphenyl)-2-[(4-methoxyphenyl)imino]-5-[(E)-3-(2-nitrophenyl)allylidene]-1,3-thiazolidin-4-one. IUCrData. [\[Link\]](#)
- Synthesis and Biological Evaluation of Thiazole-Based Derivatives with Potential against Breast Cancer. Molecules. [\[Link\]](#)
- Synthesis of 2-amino-4-(4-methoxyphenyl)-1,3-thiazole coated-magnetic nanoparticles: a potential antibacterial compound. Nanomedicine Research Journal. [\[Link\]](#)

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- 1. sjpas.com [\[sjpas.com\]](#)
- 2. library.dmed.org.ua [\[library.dmed.org.ua\]](#)
- 3. e-biblio.univ-mosta.dz [\[e-biblio.univ-mosta.dz\]](#)
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